

# Analytical standards and reference materials for pencycuron

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## Compound of Interest

Compound Name: *Pencycuron*

Cat. No.: *B1679227*

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## Application Notes and Protocols for Pencycuron Analysis

This document provides detailed application notes and protocols for the analysis of **pencycuron**, a non-systemic phenylurea fungicide. It is intended for researchers, scientists, and professionals involved in drug development and residue analysis.

## Pencycuron Analytical Standards and Reference Materials

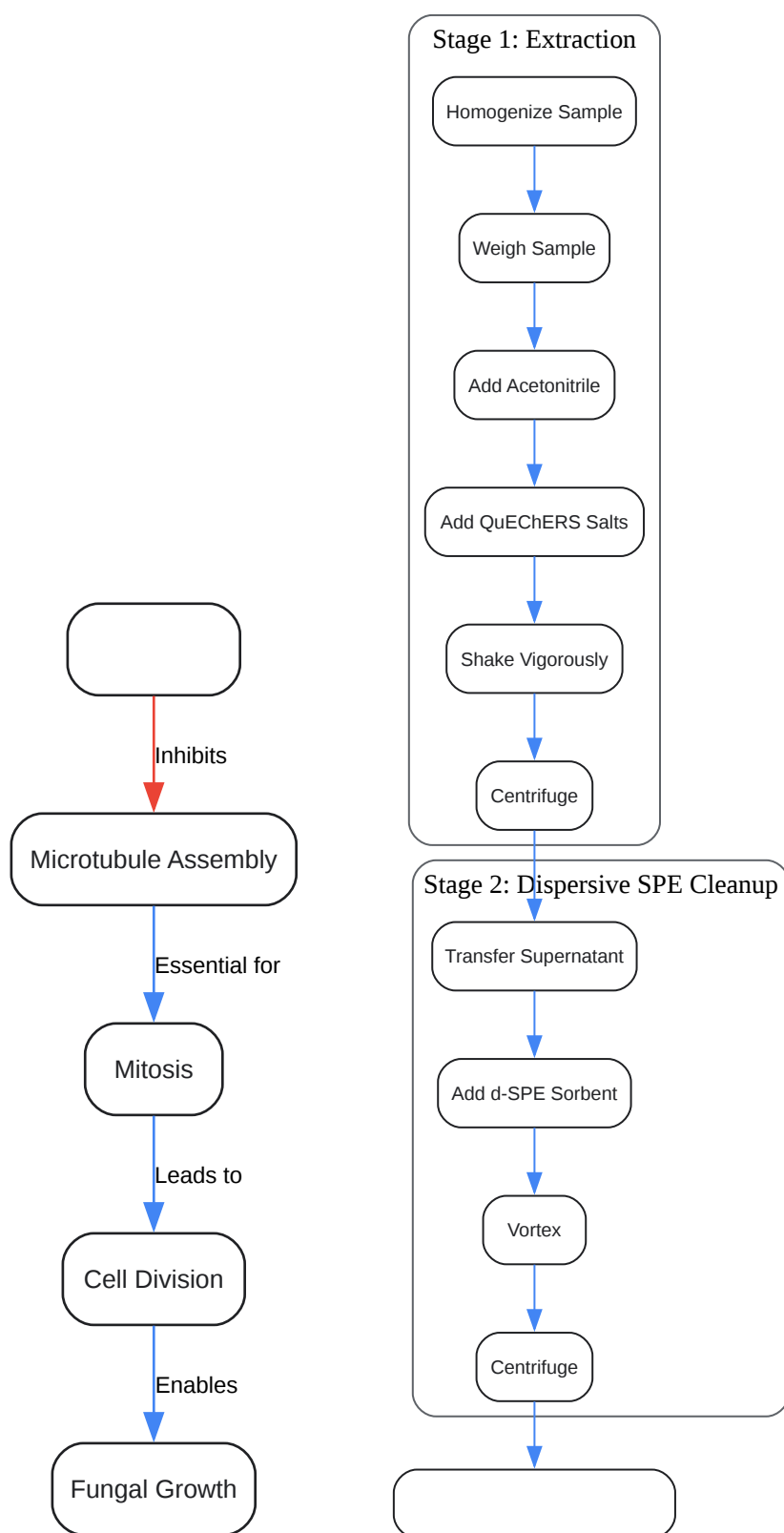
High-purity analytical standards and certified reference materials are essential for accurate quantification of **pencycuron** residues in various matrices. Several suppliers offer **pencycuron** standards with certified purity.

Available **Pencycuron** Standards:

Supplier	Product Name	Grade	CAS Number
HPC Standards GmbH	Pencycuron	ISO 17034 Reference Material	66063-05-6
Sigma-Aldrich	Pencycuron, PESTANAL®	Analytical Standard	66063-05-6
LGC Standards	Pencycuron-PB-amine	Reference Material	66063-15-8
MedKoo Biosciences	Pencycuron	>98% purity	66063-05-6

## Mechanism of Action

**Pencycuron** is a non-systemic fungicide with protective action, primarily effective against diseases caused by *Rhizoctonia solani* and *Pellicularia* spp.[1][2]. Its mode of action involves the inhibition of mitosis and cell division in the target fungi[1][3]. It has been reported to disrupt the cytoskeleton of microtubules during mitosis[4].



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## References

- 1. Pencycuron (Ref: NTN 19701) [sitem.herts.ac.uk]
- 2. Pencycuron | C<sub>19</sub>H<sub>21</sub>ClN<sub>2</sub>O | CID 91692 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scientificlabs.ie [scientificlabs.ie]
- 4. Fungicides With Contrasting Mode of Action Differentially Affect Hyphal Healing Mechanism in *Gigaspora* sp. and *Rhizophagus irregularis* - PMC [pmc.ncbi.nlm.nih.gov]
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